

Enzymatic Conversion of Neopinone to Codeinone: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Neopinone

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This technical guide provides an in-depth overview of the enzymatic conversion of **neopinone** to codeinone, a critical step in the biosynthesis of morphine alkaloids. The discovery of **neopinone** isomerase (NISO) has revised the long-held belief that this isomerization was a spontaneous process.^{[1][2][3]} This guide details the biochemical pathway, presents quantitative data on reaction efficiency, and provides comprehensive experimental protocols for researchers in the field.

Introduction

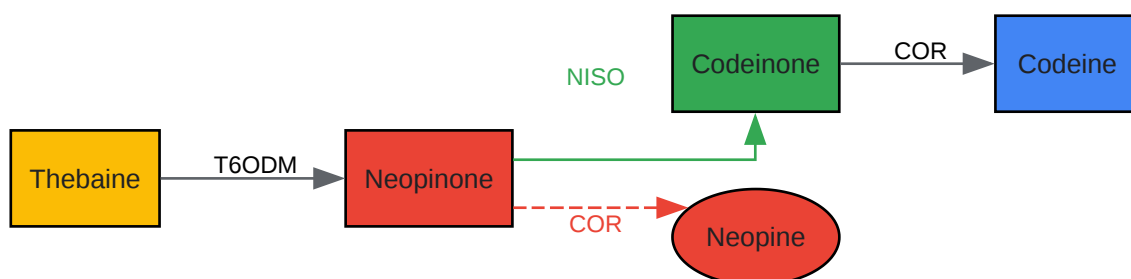
The isomerization of **neopinone** to its more stable α,β -unsaturated ketone isomer, codeinone, is a pivotal reaction in the opium poppy's production of codeine and morphine.^{[1][2]} For decades, this conversion was thought to occur spontaneously in aqueous solutions.^[4] However, recent research has identified a specific enzyme, **neopinone** isomerase (NISO), that catalyzes this reaction, significantly influencing the efficiency of the overall biosynthetic pathway.^{[1][2][3]} The presence of NISO is crucial for minimizing the formation of the undesired byproduct neopine, which is generated by the action of codeinone reductase (COR) on **neopinone**.^{[5][6][7]} Understanding and harnessing the activity of NISO is therefore of significant interest for the microbial bioproduction of opiates.^{[5][8]}

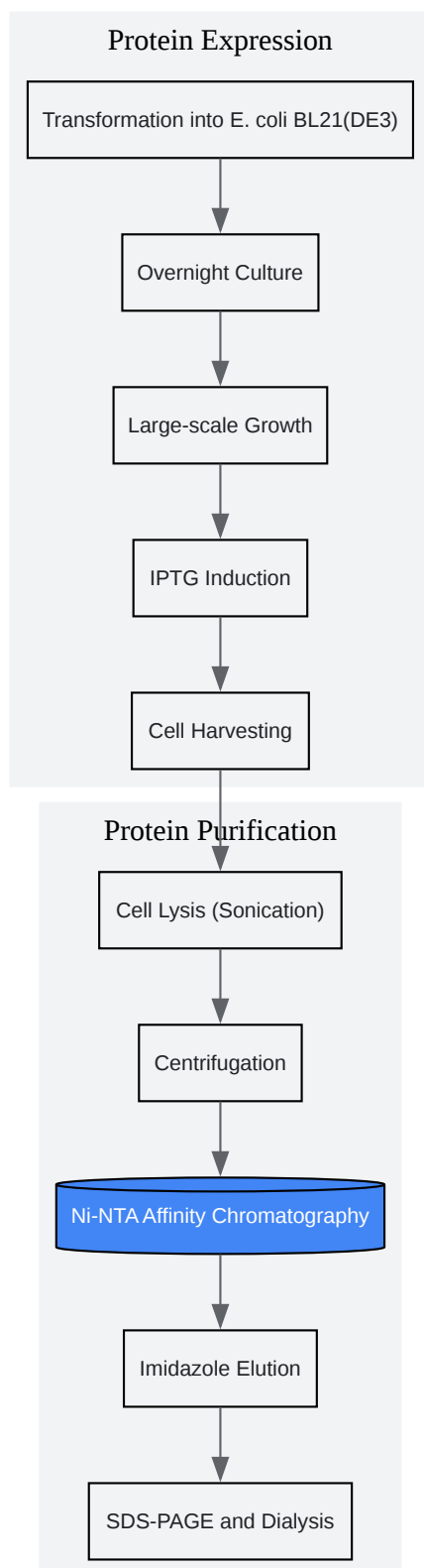
The Biosynthetic Pathway

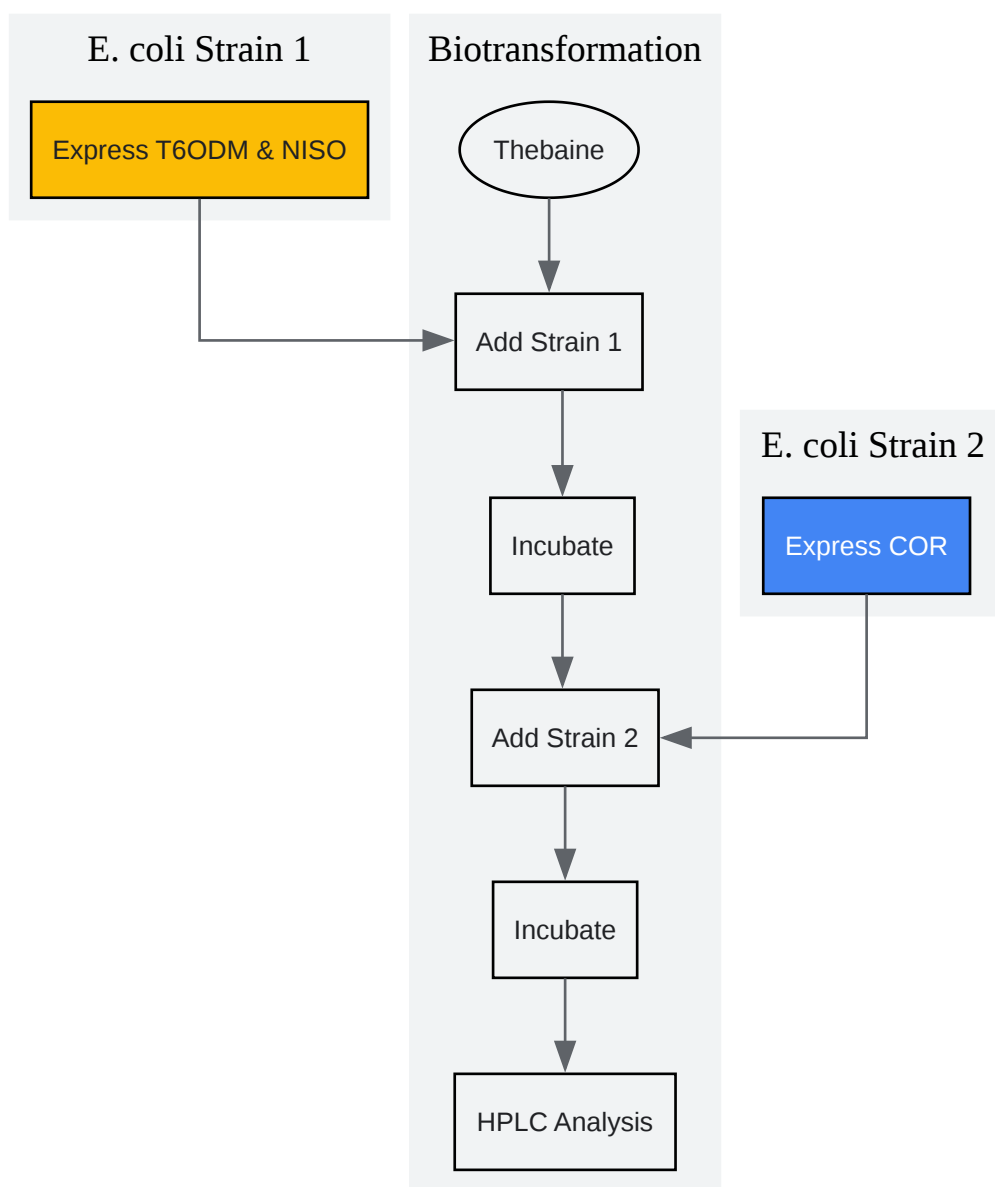
The conversion of **neopinone** to codeinone is a key step in the major pathway of morphine biosynthesis in *Papaver somniferum*.^{[9][10]} The pathway begins with thebaine and proceeds as follows:

- **Thebaine to Neopinone:** Thebaine is demethylated at the 6-O position by the enzyme thebaine 6-O-demethylase (T6ODM) to produce **neopinone**.^[9]
- **Neopinone to Codeinone:** **Neopinone** is then isomerized by **neopinone** isomerase (NISO) to form codeinone.^{[1][2][9]}
- **Codeinone to Codeine:** Codeinone is subsequently reduced by codeinone reductase (COR) to yield codeine.^{[9][11]}

A minor pathway for morphine biosynthesis also exists, proceeding through oripavine and morphinone, where NISO also plays a role in isomerizing neomorphinone to morphinone.^{[2][10]} The presence of NISO is critical to channel the flux towards codeinone, thereby preventing the irreversible reduction of **neopinone** to neopine by COR.^{[2][7]}







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- To cite this document: BenchChem. [Enzymatic Conversion of Neopinone to Codeinone: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3269370#enzymatic-conversion-of-neopinone-to-codeinone]

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